

Technical Whitepaper: Identification and Characterization of Zolmitriptan Dimer (EP Impurity C)

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Compound of Interest

Compound Name:	(N,N-Dimethyl-1-butanamine) Zolmitriptan Dimer
CAS No.:	1350928-05-0
Cat. No.:	B580352

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Executive Summary

In the high-precision landscape of triptan drug development, impurity profiling is a cornerstone of CMC (Chemistry, Manufacturing, and Controls) strategy. Among the degradation products and process-related impurities of Zolmitriptan, the species commonly referred to as the "**(N,N-Dimethyl-1-butanamine) Zolmitriptan Dimer**" presents a unique identification challenge due to its complex bis-indole structure and nomenclature variations across pharmacopeias.

This guide definitively identifies this molecule as Zolmitriptan EP Impurity C (also USP Related Compound F), assigns its correct CAS registry number, and details the mechanistic pathways of its formation and analytical detection.

Chemical Identity & Nomenclature

Precision in nomenclature is vital to distinguish this specific dimer from other potential oligomers (e.g., methylene dimers or oxidative dimers).

Parameter	Technical Detail
Common Name	(N,N-Dimethyl-1-butanamine) Zolmitriptan Dimer
Pharmacopeial Designations	EP Impurity C (European Pharmacopoeia)USP Related Compound F (United States Pharmacopeia)
CAS Registry Number	1350928-05-0
Molecular Formula	C ₃₈ H ₅₃ N ₇ O ₄
Molecular Weight	671.87 g/mol
IUPAC Name	2,2'-[4-(Dimethylamino)butane-1,1-diyl]bis{(4S)-4-[[3-[2-(dimethylamino)ethyl]-1H-indol-5-yl]methyl]-1,3-oxazolidin-2-one}
Structural Class	Bis-indolyl alkane (Geminal bis-indole)

Structural Insight

Unlike simple oxidative dimers linked directly between indole rings, this impurity is a condensation product. Two Zolmitriptan molecules are bridged at the C2 position of the indole ring by a 4-(dimethylamino)butylidene moiety. This structural feature dictates its unique chromatographic behavior and fragmentation pattern in mass spectrometry.

Formation Mechanism

The formation of this dimer follows a classic electrophilic aromatic substitution pathway, specifically a condensation reaction mediated by an aldehyde.

The Reaction Pathway

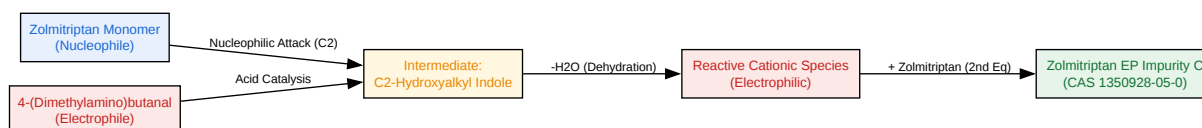
- Precursor Origin:** The bridging agent is 4-(dimethylamino)butanal (or its acetal equivalent). This aldehyde acts as an electrophile.
- Electrophilic Attack (Step 1):** The aldehyde carbonyl carbon is attacked by the nucleophilic C2 position of a Zolmitriptan indole ring (the C3 position is already substituted, directing the

attack to C2).

- Dehydration & Second Attack (Step 2): The resulting alcohol intermediate dehydrates to form a reactive aza-fulvene-like cation, which is immediately intercepted by a second Zolmitriptan molecule.
- Result: A geminal bis-indole linked by a dimethylaminobutane chain.[1]

Visualization: Formation Pathway

The following diagram illustrates the condensation mechanism driving this impurity's formation.



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Figure 1: Acid-catalyzed condensation pathway forming the Zolmitriptan Dimer (EP Impurity C).

Analytical Identification Strategy

To rigorously identify this impurity, a multi-modal approach combining LC-UV and MS/MS is required.

A. HPLC/UPLC Chromatographic Conditions

Due to the basic nature of the tertiary amines in the bridge and the Zolmitriptan side chains, peak tailing is a risk. High-pH mobile phases or ion-pairing agents are recommended.

- Column: C18 stationary phase (e.g., Waters XBridge or Agilent Zorbax Eclipse XDB).
- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH 9.5) or 0.1% TFA (for low pH methods).
- Mobile Phase B: Acetonitrile.

- Gradient: 5% B to 60% B over 20 minutes (Dimer is significantly more hydrophobic than the monomer).
- Detection: UV at 225 nm (Indole absorption) and 280 nm.

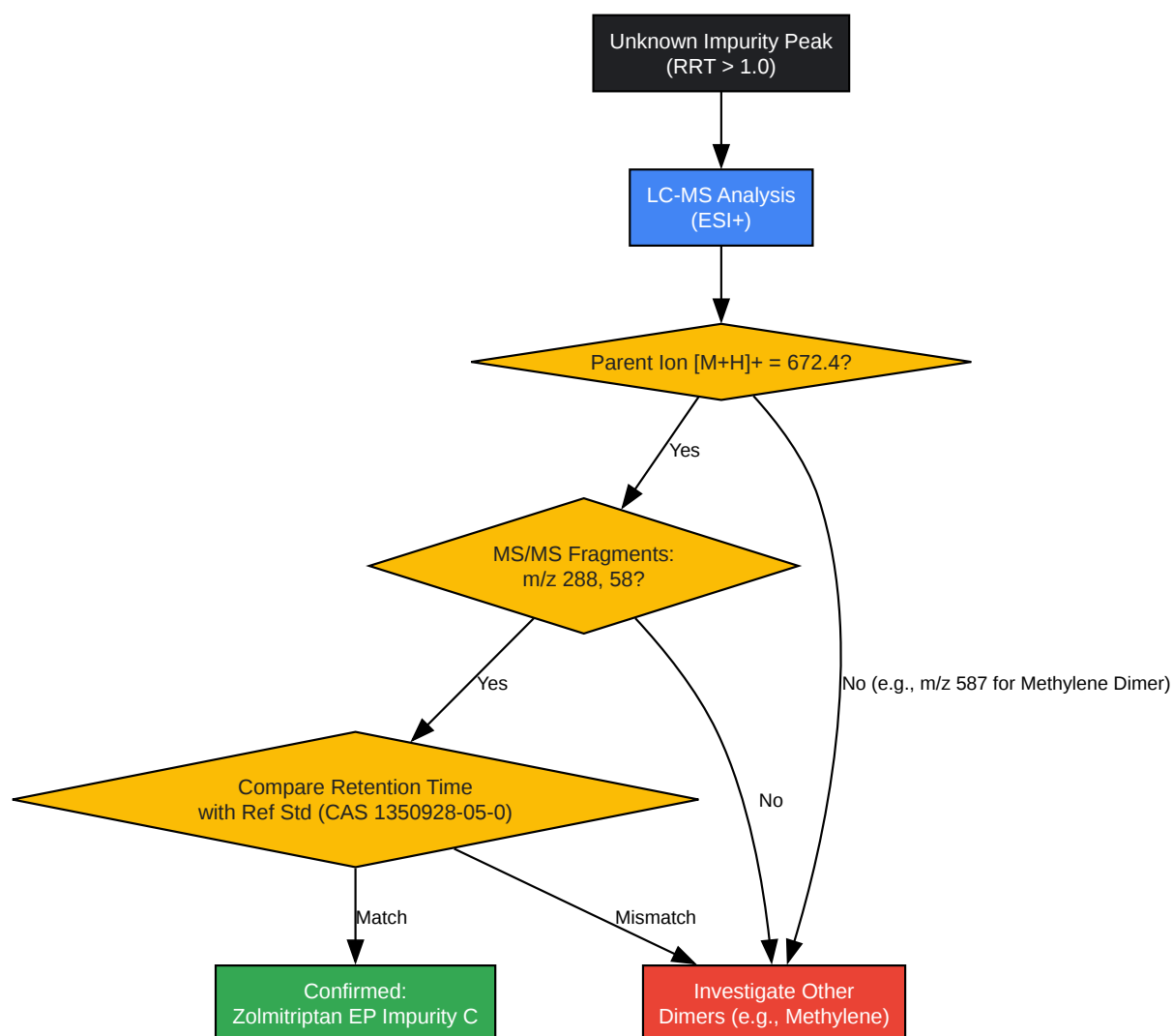
B. Mass Spectrometry (MS/MS) Profiling

Mass spectrometry provides the definitive fingerprint.

- Ionization: ESI Positive Mode.
- Parent Ion: $[M+H]^+ = 672.4$ m/z.
- Key Fragments:
 - m/z 288: Protonated Zolmitriptan monomer (cleavage of the bridge).
 - m/z 385: Zolmitriptan + Bridge fragment (Characteristic of the specific aldehyde linker).
 - m/z 58: Dimethylamine fragment (from the bridge or side chain).

C. Analytical Workflow Diagram

Use this decision tree to confirm the identity of the impurity in a drug substance sample.



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Figure 2: Step-by-step analytical decision tree for confirming Zolmitriptan Dimer identity.

Regulatory & Quality Context

Understanding the regulatory status of this impurity is essential for setting specification limits.

- Classification: Specified Impurity.[2][3][4]

- **Thresholds:** As per ICH Q3A/Q3B guidelines, impurities >0.10% must be identified and qualified.
- **Risk:** This dimer is generally considered a process-related impurity (if the aldehyde precursor is present in reagents) or a degradation product under specific stress conditions (e.g., interaction with excipients containing aldehyde impurities).

Comparative Impurity Table

Impurity Name	CAS Number	Molecular Weight	Distinguishing Feature
Zolmitriptan (API)	139264-17-8	287.36	Monomer
EP Impurity C (Target Dimer)	1350928-05-0	671.87	Linked by dimethylaminobutane bridge
Methylene Dimer	N/A (Generic)	~586.7	Linked by formaldehyde (-CH2-)
N-Oxide	251451-30-6	303.36	Oxygen on side-chain nitrogen

References

- European Pharmacopoeia (Ph.[3] Eur.). Zolmitriptan Monograph 2739. European Directorate for the Quality of Medicines (EDQM).
- United States Pharmacopeia (USP). Zolmitriptan Related Compounds. USP-NF.
- Toronto Research Chemicals. Zolmitriptan Impurity C (CAS 1350928-05-0).[5][2][6][7][8]
- National Center for Biotechnology Information. PubChem Compound Summary for Zolmitriptan.
- ICH Guidelines. Impurities in New Drug Substances Q3A(R2).

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